

Personal protective equipment for handling 1,1,1-Trichlorotrifluoroacetone

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Compound of Interest

Compound Name: **1,1,1-Trichlorotrifluoroacetone**

Cat. No.: **B1294472**

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Essential Safety and Handling Guide for 1,1,1-Trichlorotrifluoroacetone

For immediate reference by researchers, scientists, and drug development professionals, this guide outlines the critical safety protocols, handling procedures, and disposal plans for **1,1,1-Trichlorotrifluoroacetone** (CAS: 758-42-9).^[1] Adherence to these guidelines is imperative to mitigate potential health and environmental risks associated with this chemical.

Hazard Identification and Immediate Precautions

1,1,1-Trichlorotrifluoroacetone is a hazardous substance requiring stringent safety measures. The primary hazards are summarized below.

Hazard Classification:

Hazard Statement	Classification
H301: Toxic if swallowed	Acute Toxicity, Oral
H311: Toxic in contact with skin	Acute Toxicity, Dermal
H314: Causes severe skin burns and eye damage	Skin Corrosion/Irritation, Eye Damage/Irritation
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure
H401: Toxic to aquatic life	Hazardous to the aquatic environment, acute hazard
H420: Harms public health and the environment by destroying ozone in the upper atmosphere	Hazardous to the ozone layer

Sources:[1][2]

Immediate First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention.[1]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][3]

Sources:[1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1,1,1-Trichlorotrifluoroacetone**.

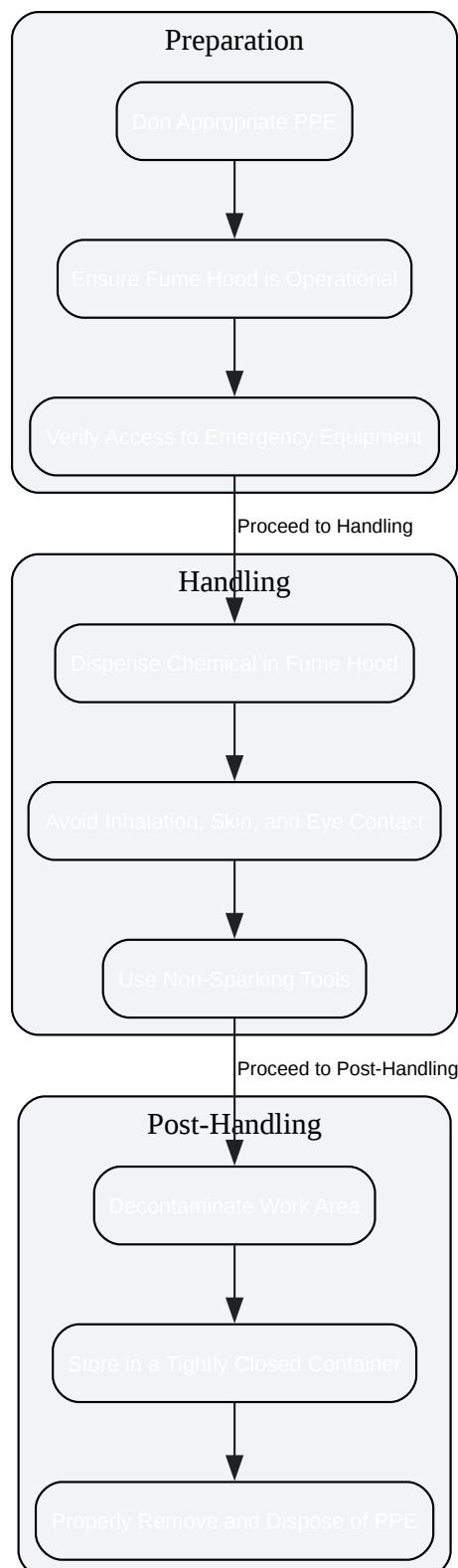
PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) and a face shield.[3]
Skin Protection	Wear fire/flame resistant and impervious clothing. Chemical impermeable gloves are required.[3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges. In case of inadequate ventilation, wear respiratory protection.[1][3]

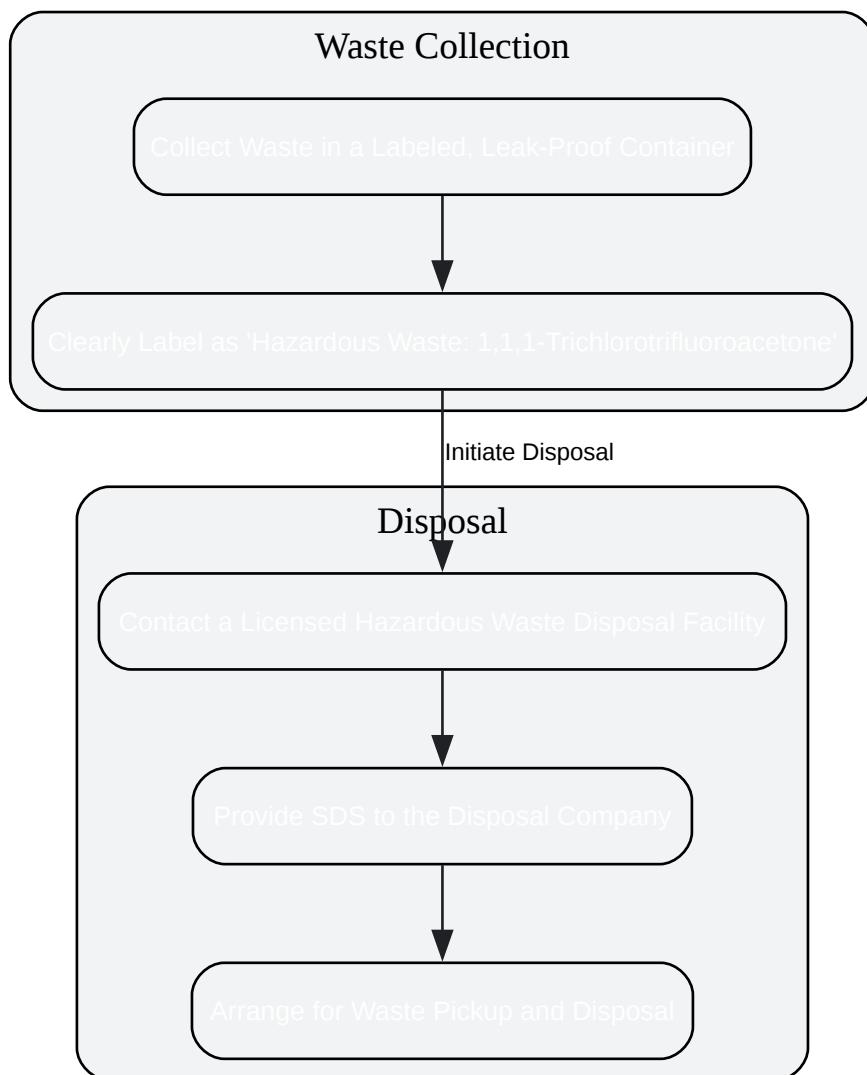
Sources:[1][3]

Operational Plan: Safe Handling and Storage

Proper handling and storage are crucial to prevent exposure and accidents.

Handling Workflow:





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